

Application Notes and Protocols for Nilofabycin

Stock Solution Preparation

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Compound of Interest

Compound Name: Nilofabycin

Cat. No.: B1668466

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These application notes provide detailed protocols for the preparation, storage, and handling of **Nilofabycin** stock solutions for research and development purposes.

Physicochemical and Solubility Data

Nilofabycin, also known as CG-400549, is an inhibitor of the bacterial enzyme enoyl-acyl carrier protein reductase (FabI).[1][2][3] It is being investigated for its potential against drug-resistant bacteria.[2] Accurate preparation of stock solutions is critical for reliable experimental results.

A summary of **Nilofabycin**'s relevant physicochemical properties is provided in the table below.

Property	Value	Source(s)
Synonyms	CG-400549, CG549	[3][4][5]
Molecular Formula	C ₁₉ H ₂₀ N ₂ O ₂ S	[1][2][5][6]
Molecular Weight	340.44 g/mol	[1][4][5][6]
Appearance	White to off-white solid	[1]
Solubility (in vitro)	DMSO: ≥ 95 mg/mL (279.05 mM)	[1][6]
Solubility (in vivo)	In 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline: ≥ 2.5 mg/mL (7.34 mM)	[1][6]
	In 10% DMSO + 90% (20% SBE-β-CD in Saline): ≥ 2.5 mg/mL (7.34 mM)	[1]
	In 10% DMSO + 90% Corn Oil: ≥ 2.5 mg/mL (7.34 mM)	[1]

Experimental Protocols

Materials

- **Nilofabycin** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Protocol for Preparing a 100 mM Nilofabycin Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution for in vitro applications.

- Preparation: Don appropriate PPE. Ensure the work area, particularly the analytical balance, is clean and calibrated.
- Weighing **Nilofabycin**: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **Nilofabycin** powder into the tube. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 34.04 mg of **Nilofabycin**.
- Adding Solvent: Add the appropriate volume of anhydrous DMSO to the tube containing the **Nilofabycin** powder. To continue the example, add 1 mL of DMSO. Note: Hygroscopic DMSO can significantly impact solubility; use newly opened DMSO for best results.[\[1\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Sonication (if necessary): If the **Nilofabycin** does not fully dissolve, place the tube in an ultrasonic bath.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Sonicate in short bursts, monitoring the solution until all solid has dissolved. Gentle heating to 37°C can also aid dissolution.[\[8\]](#)[\[9\]](#)
- Aliquotting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[8\]](#)
- Storage Conditions:
 - For long-term storage (up to 6 months), store the aliquots at -80°C, protected from light.[\[1\]](#)[\[8\]](#)
 - For short-term storage (up to 1 month), store at -20°C, protected from light.[\[1\]](#)[\[8\]](#)

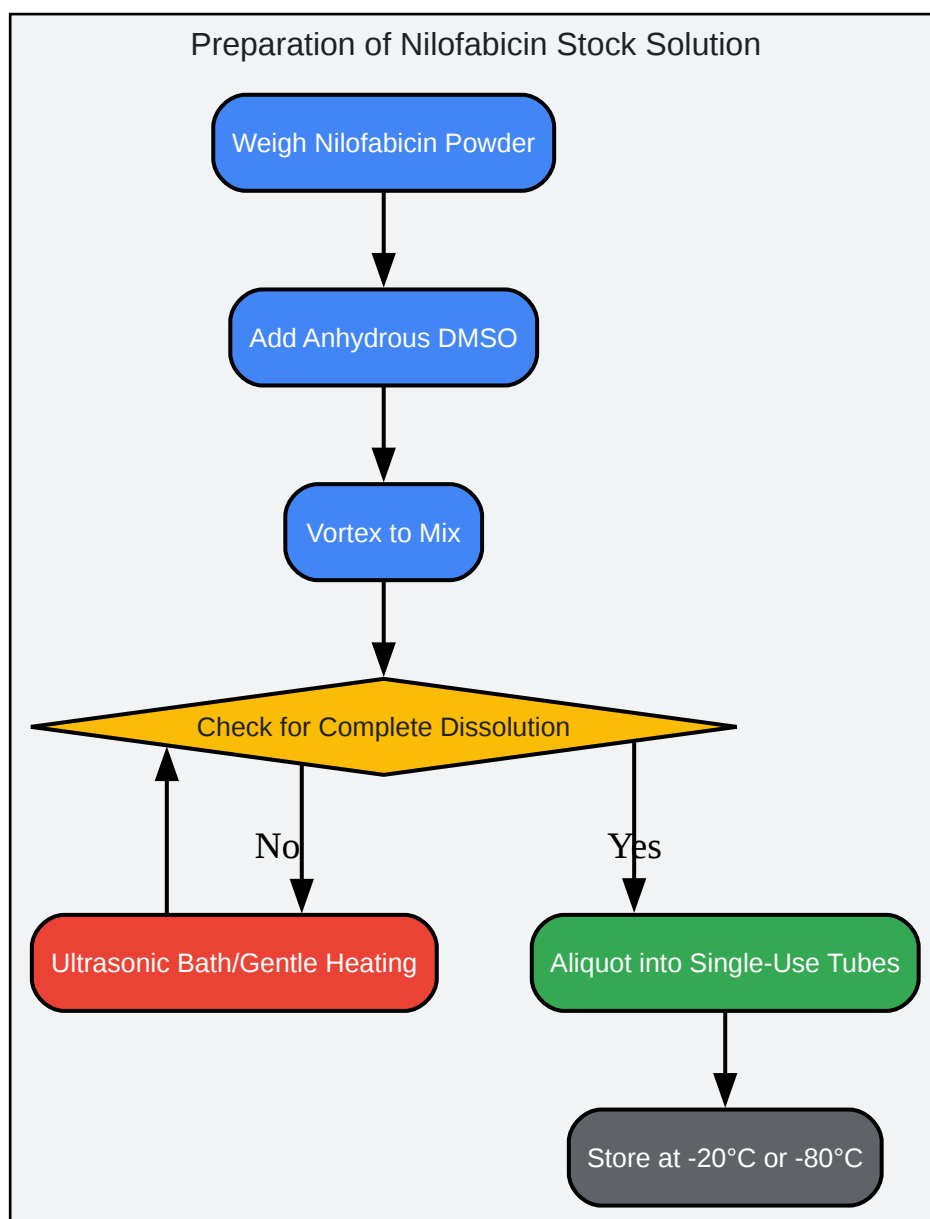
Safety Precautions

- Handle **Nilofabycin** powder in a well-ventilated area or under a chemical fume hood to avoid inhalation.[\[10\]](#)

- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[10]
- Consult the Material Safety Data Sheet (MSDS) for comprehensive safety information.

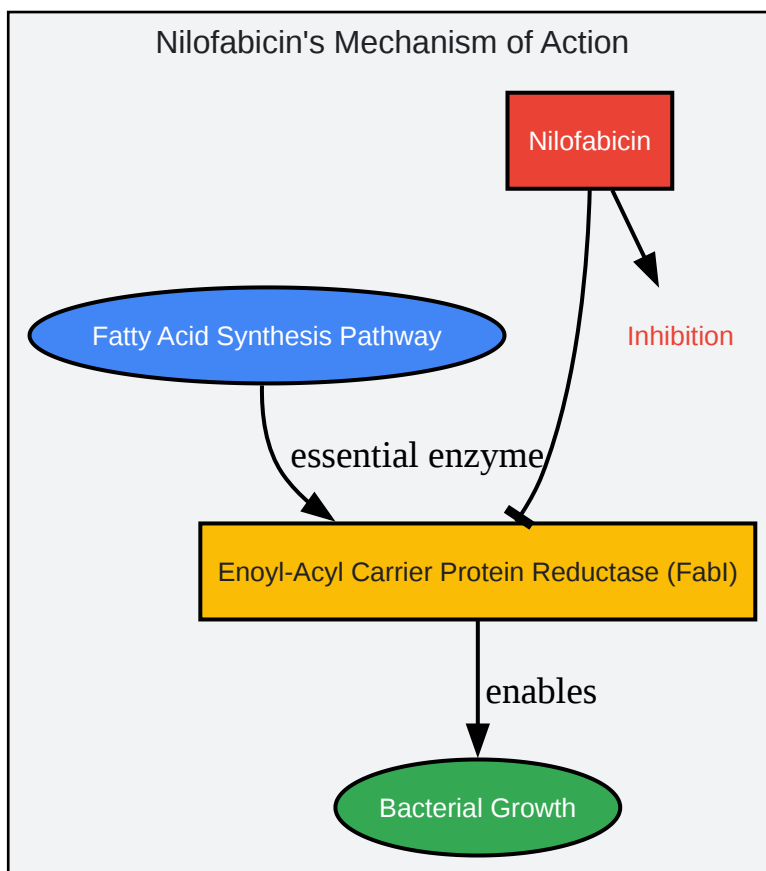
Visualized Workflow and Signaling Pathways

The following diagrams illustrate the experimental workflow for preparing **Nilofabacin** stock solutions.



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Caption: Workflow for preparing a **Nilofabycin** stock solution.



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Caption: **Nilofabycin** inhibits the bacterial fatty acid synthesis pathway.

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